

# Phenyl Hydrogen Sulfate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Phenyl hydrogen sulfate

Cat. No.: B1218960

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Audience: Researchers, scientists, and drug development professionals.

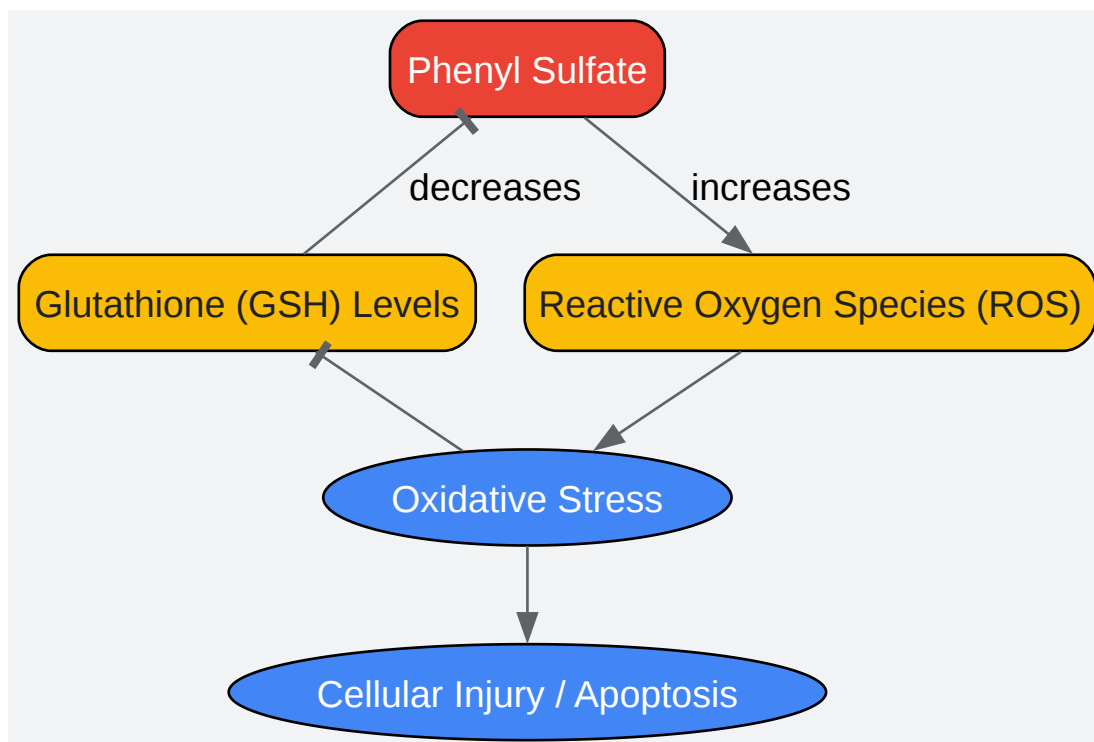
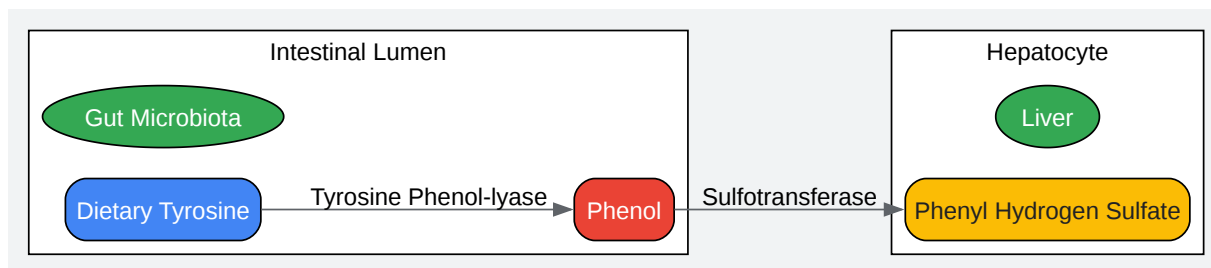
## Introduction

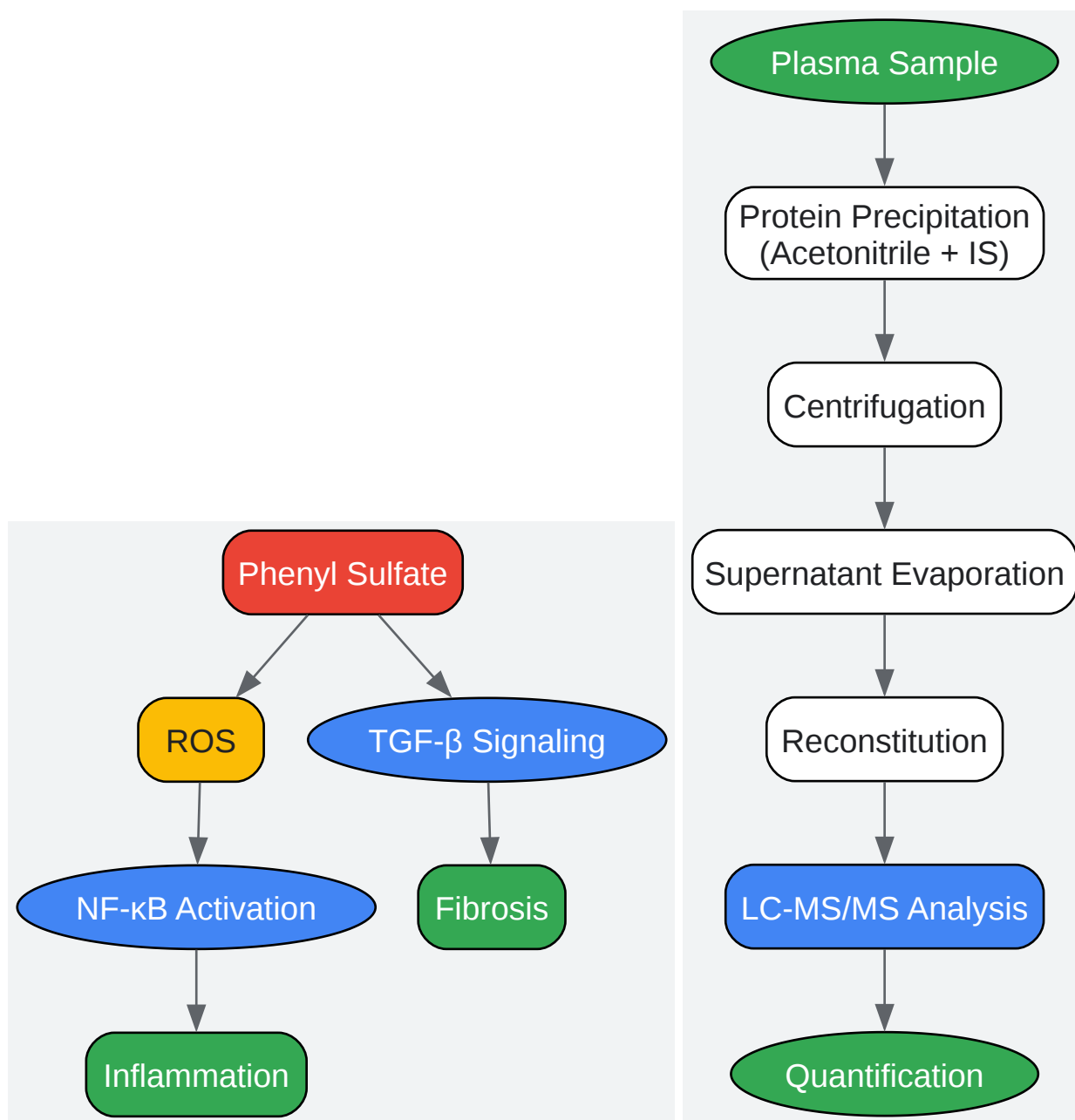
**Phenyl hydrogen sulfate** (phenyl sulfate) is a significant human xenobiotic metabolite, primarily produced by the gut microbiota from the dietary amino acid tyrosine and subsequently metabolized in the liver.[1] It is recognized as a uremic toxin that accumulates in the body, particularly in patients with chronic kidney disease (CKD) and diabetic kidney disease (DKD).[2] [3] Emerging evidence highlights its role in the pathophysiology of these conditions, contributing to cellular damage and disease progression. This technical guide provides an in-depth overview of phenyl sulfate, focusing on its metabolic pathway, biological effects, and the experimental methodologies used for its investigation.

## Formation and Metabolism

The generation of phenyl sulfate is a multi-step process involving both the gut microbiome and host metabolism.

- **Gut Microbiota Metabolism:** Dietary tyrosine is metabolized by bacterial tyrosine phenol-lyase in the gut to produce phenol.[1]
- **Hepatic Sulfation:** Phenol is then absorbed into the bloodstream and transported to the liver. In the liver, phenol undergoes sulfation, a phase II detoxification reaction, catalyzed by sulfotransferase enzymes to form **phenyl hydrogen sulfate**.





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## References

- 1. Diabetic Kidney Disease: Contribution of Phenyl Sulfate Derived from Dietary Tyrosine upon Gut Microbiota Catabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Phenyl sulfate, indoxyl sulfate and p-cresyl sulfate decrease glutathione level to render cells vulnerable to oxidative stress in renal tubular cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Phenyl sulfate, indoxyl sulfate and p-cresyl sulfate decrease glutathione level to render cells vulnerable to oxidative stress in renal tubular cells - PMC [pmc.ncbi.nlm.nih.gov]
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